

# PF-AKT400 physical form solid

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**Compound Focus:** PF-AKT400

Cat. No.: S548344

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## PF-AKT400 Technical Summary

The table below consolidates the core chemical and biological data for **PF-AKT400**:

Property	Description
IUPAC Name	Provided in SMILES notation in source [1]
Synonyms	AKT protein kinase inhibitor [1]
CAS Number	1004990-28-6 [1]
Molecular Formula	C <sub>20</sub> H <sub>22</sub> F <sub>2</sub> N <sub>6</sub> O [1]
Molecular Weight	400.43 g/mol [1]
Physical Form	Solid, white to off-white [1]
Purity	≥ 98.0% [1]
Primary Target	Akt (Protein Kinase B, PKBα) [1]
IC <sub>50</sub> (PKBα)	0.5 nM [1]
IC <sub>50</sub> (PKA)	450 nM (900-fold selectivity over PKA) [1]

Property	Description
Solubility (DMSO)	≥ 100 mg/mL (249.73 mM) [1]

## Biological Activity & Experimental Data

### In Vitro Activity

**PF-AKT400** is a potent, ATP-competitive inhibitor of Akt. In cellular assays, it inhibited AKT1-mediated phosphorylation of GSK3alpha in human U-87 MG glioblastoma cells with an **IC<sub>50</sub> of 0.31 μM** [1].

### In Vivo Efficacy

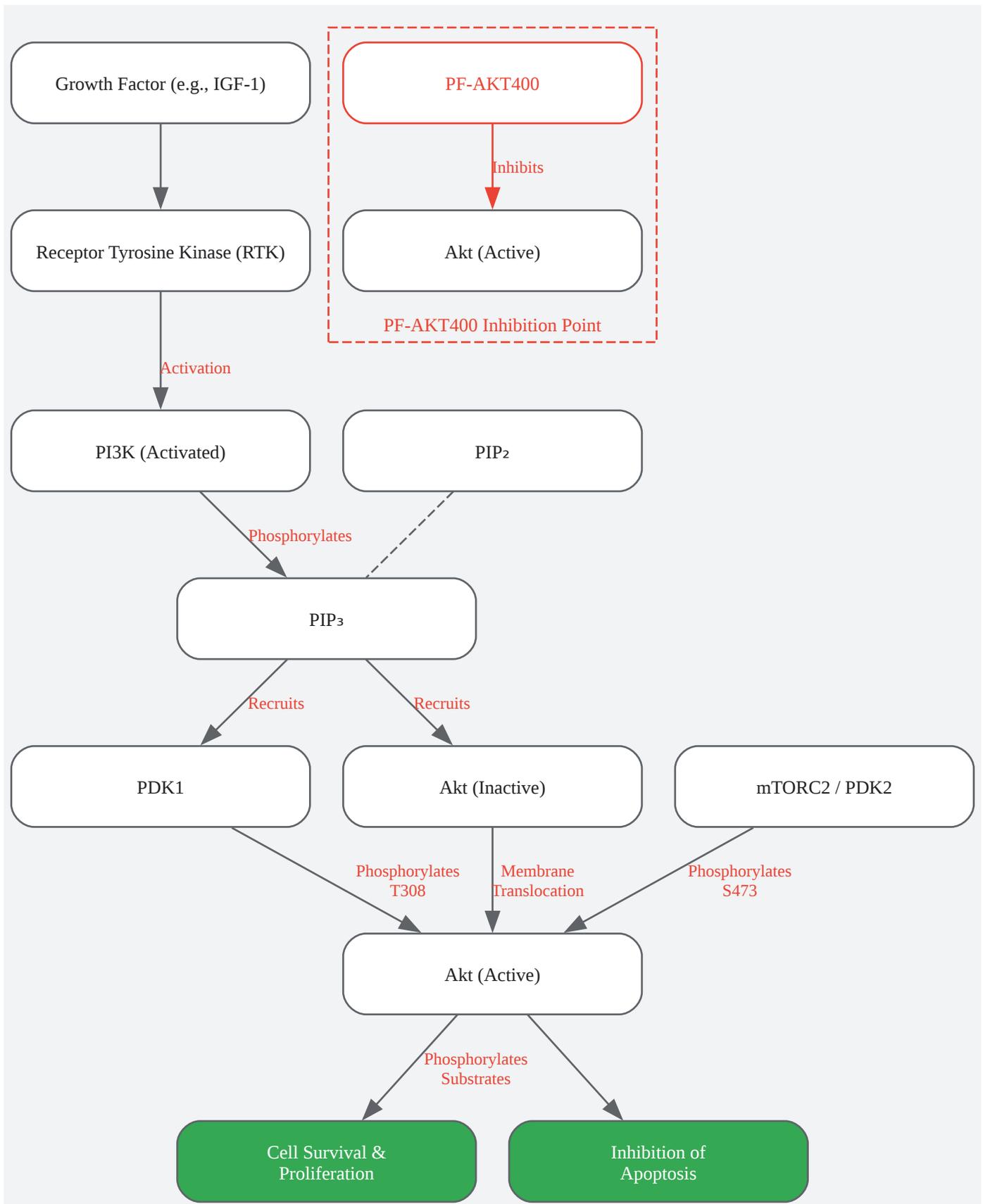
**PF-AKT400** has shown antitumor activity in mouse xenograft models [1]:

- In a **PC3 prostate carcinoma** model, it achieved **75% tumor growth inhibition (TGI)** at a dose of 100 mg/kg (twice daily for 10 days).
- In a **Colo205 colorectal carcinoma** model, it produced **60% TGI** at 150 mg/kg (twice daily for 10 days).
- A combination study in the PC3 model with **Rapamycin** (10 mg/kg) showed a synergistic effect, resulting in **98% TGI**.

## Akt/PKB Signaling Pathway and PF-AKT400

### Mechanism

**PF-AKT400** exerts its effects by inhibiting the Akt kinase within the PI3K-Akt signaling pathway, a crucial pathway for cell survival, growth, and proliferation [2]. The diagram below illustrates this pathway and the point of inhibition.



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Diagram of the PI3K-Akt pathway and **PF-AKT400** inhibition. **PF-AKT400** is a potent ATP-competitive inhibitor that blocks the activity of Akt, a central kinase promoting cell survival and growth [1] [2].

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## References

1. PF-AKT400 (AKT protein kinase inhibitor) [medchemexpress.com]
2. Akt/PKB signaling pathway [en.wikipedia.org]

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